

Atto 390 NHS Ester: A Technical Guide for Single-Molecule Detection

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Compound of Interest

Compound Name: Atto 390 NHS ester

Cat. No.: B12055625

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Atto 390 NHS ester**, a fluorescent dye tailored for single-molecule detection and high-resolution microscopy.^{[1][2]} Atto 390 is a versatile fluorophore, available as an N-hydroxysuccinimidyl (NHS) ester, which allows for covalent labeling of primary amines in biomolecules such as proteins and amine-modified oligonucleotides. Its robust photophysical properties make it a valuable tool for a range of applications, from fundamental biological research to advanced drug discovery.

Core Properties and Photophysical Parameters

Atto 390 is a fluorescent marker with a coumarin structure, known for its strong absorption, high fluorescence quantum yield, and significant photostability.^[1] These characteristics are crucial for single-molecule studies, where maximizing the signal-to-noise ratio is paramount for detecting the faint emissions from individual molecules. The dye is moderately hydrophilic and can be efficiently excited using a mercury arc lamp.

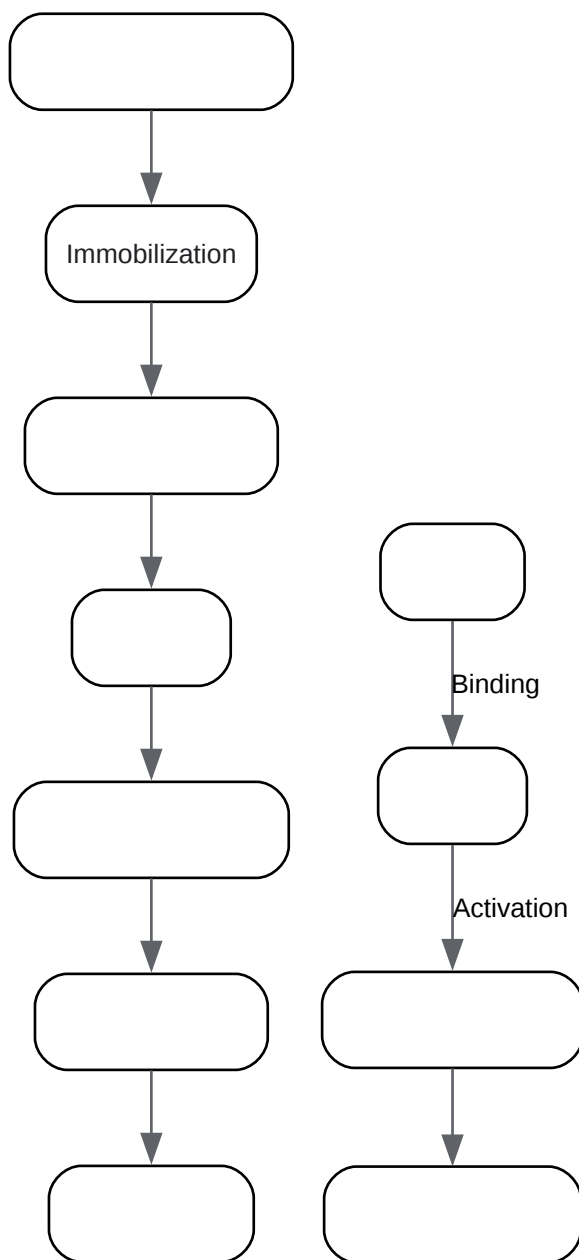
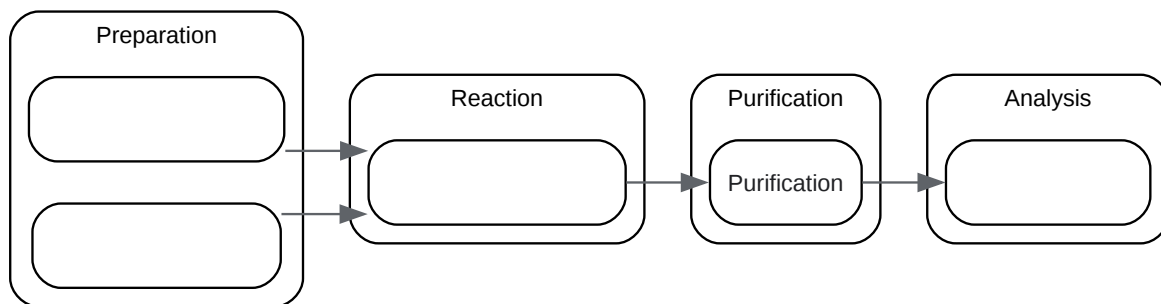
The photophysical properties of Atto 390 are summarized in the table below. These parameters are essential for designing and calibrating single-molecule fluorescence experiments.

Property	Value	Reference
Absorption Maximum (λ_{abs})	390 nm	
Emission Maximum (λ_{fl})	476 nm	
Molar Extinction Coefficient (ϵ_{max})	24,000 M ⁻¹ cm ⁻¹	
Fluorescence Quantum Yield (η_{fl})	90%	
Fluorescence Lifetime (τ_{fl})	5.0 ns	
Molecular Weight	440.49 g/mol	

Biomolecule Labeling with Atto 390 NHS Ester

The N-hydroxysuccinimidyl (NHS) ester functional group of Atto 390 reacts with primary amines (e.g., the side chain of lysine residues in proteins or amine-modified DNA/RNA) to form a stable amide bond. This reaction is most efficient at a pH between 8.0 and 9.0.

Below is a generalized workflow for labeling biomolecules with **Atto 390 NHS ester**.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ATTO 390 NHS ester - Immunomart [immunomart.com]
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